

Technical Monograph: Diethylthiophosphoryl Chloride

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Compound of Interest

Compound Name: Diethylthiophosphoryl chloride

CAS No.: 3711-51-1

Cat. No.: B12514093

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Nomenclature, Reactivity, and Application Protocols

Executive Summary

Diethylthiophosphoryl chloride (CAS 2524-04-1) is a pivotal organophosphorus intermediate used extensively in the synthesis of agrochemicals (e.g., chlorpyrifos) and pharmaceutical building blocks. Characterized by its phosphorus-sulfur double bond (

) and reactive chlorine center, it serves as a versatile electrophile for introducing diethylthiophosphoryl groups into nucleophilic substrates.

This guide provides a definitive taxonomy of its nomenclature to resolve database ambiguities, details its structural informatics, and outlines a validated protocol for its application in amine derivatization—a common workflow in medicinal chemistry.

Chemical Identity & Nomenclature Taxonomy[1][2]

In chemical informatics and regulatory filings, **Diethylthiophosphoryl chloride** appears under various synonyms. The primary source of confusion arises from the placement of the sulfur atom (thiono- vs. thiol- isomers).

Crucial Distinction: CAS 2524-04-1 refers specifically to the Thiono isomer, where sulfur is double-bonded to phosphorus (

).

Table 1: Nomenclature Hierarchy

Category	Name / Identifier	Context & Usage
IUPAC Name	-Diethyl phosphorochloridothioate	Preferred. Explicitly defines oxygen attachment to ethyl groups and the sulfur-phosphorus bond.
CAS Index Name	Phosphorochloridothioic acid, -diethyl ester	Used in SciFinder and regulatory databases (TSCA).
Common Synonym	Diethyl chlorothiophosphate	Widely used in commercial catalogs (Sigma, TCI), though slightly ambiguous regarding S-position.
Alternate Synonym	Diethoxythiophosphoryl chloride	Emphasizes the ethoxy groups; common in older organic synthesis literature.
Alternate Synonym	Diethyl phosphorothiochloridate	Frequently used in patent literature.
Acronym	DETPC / DETC	Lab shorthand; use with caution as DETC can also refer to Diethyldithiocarbamate.
Trade Codes	D0624	TCI Chemicals product code.

Structural Informatics

For computational chemists and database managers, accurate structural identifiers are required to prevent isomer confusion.

Table 2: Chemical Informatics Data

Identifier	Value
CAS Number	2524-04-1
Molecular Formula	
Molecular Weight	188.61 g/mol
SMILES	<chem>CCOP(=S)(Cl)OCC</chem>
InChI Key	RMQSINXLELHUAU-UHFFFAOYSA-N
Beilstein Ref	1752395

Technical Deep Dive: Reactivity & Mechanism

The Thiono-Thiolo Rearrangement

Researchers must be aware of the thermal instability of this compound. Upon heating, particularly in the presence of alkyl halides,

-dialkyl phosphorochloridothioates can undergo a thiono-thiolo rearrangement.

- Thiono (Starting Material):
- Thiolo (Rearranged):

This rearrangement alters the electrophilicity and leaving group dynamics. Protocols typically require temperature control (

) to maintain the thiono form unless the thiolo isomer is the intended target (e.g., in the synthesis of specific nerve agent mimics or inhibitors).

Hydrolytic Instability

The P-Cl bond is highly susceptible to hydrolysis.

Handling Implication: The release of HCl gas creates a corrosive "fuming" effect in moist air. All reactions must be conducted under an inert atmosphere (

or Ar) using anhydrous solvents.

Experimental Protocol: -Thiophosphorylation of Amines

Objective: To synthesize an

-dialkyl

-diethyl phosphoramidothioate. This reaction represents a standard derivatization technique used in drug discovery to create prodrugs or lipophilic analogs.

Mechanism: Nucleophilic substitution at the phosphorus center via an addition-elimination pathway.

Visualization: Reaction Workflow



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Figure 1: Step-by-step workflow for the N-thiophosphorylation of amines using **Diethylthiophosphoryl chloride (DETPC)**.

Detailed Methodology

- Preparation: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a rubber septum. Flush with Nitrogen () for 15 minutes.
- Solvation: Add the target amine (10.0 mmol, 1.0 eq) and Triethylamine (, 12.0 mmol, 1.2 eq) to the flask. Dissolve in 30 mL of anhydrous Dichloromethane (DCM).
 - Note: acts as an HCl scavenger. Without it, the amine will form a hydrochloride salt and stall the reaction.

- Cooling: Submerge the flask in an ice/water bath ().
- Addition: Draw **Diethylthiophosphoryl chloride** (11.0 mmol, 1.1 eq) into a glass syringe. Add dropwise to the stirring amine solution over 10 minutes.
 - Caution: The reaction is exothermic.^[1] Rapid addition may cause solvent boiling or side reactions.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 3 hours.
- Validation: Check completion via TLC (typically 30% EtOAc/Hexanes). The starting amine spot should disappear.
- Workup: Quench with 20 mL saturated . Extract the aqueous layer with DCM (). Combine organic layers, dry over anhydrous , filter, and concentrate in vacuo.

Safety & Regulatory Implications^{[1][2]}

Hazard Profile

- GHS Classification: Skin Corr. 1B (Causes severe skin burns and eye damage).
- Odor: Possesses a potent, disagreeable "stench" typical of organosulfur/phosphorus compounds. Use only in a well-ventilated fume hood.
- Lachrymator: Vapors are irritating to eyes and mucous membranes.

Regulatory Status (Dual-Use Context)

While **Diethylthiophosphoryl chloride** is a high-volume industrial chemical for pesticide manufacture (e.g., Chlorpyrifos), it is structurally related to chemical warfare agents.

- CWC Status: It is NOT a Schedule 1 or Schedule 2 chemical under the Chemical Weapons Convention (CWC). It lacks the Phosphorus-Carbon () bond characteristic of Schedule 1 nerve agents (e.g., Sarin precursors).
- Precursor Control: It is a precursor to Amiton (VG), a Schedule 2 substance. Consequently, it may be subject to export controls (e.g., Australia Group Common Control Lists, US Commerce Control List ECCN 1C350) depending on the jurisdiction and quantity.
- Shipping: UN 2751, Class 8 (Corrosive), Packing Group II.

References

- PubChem.**Diethylthiophosphoryl chloride** (Compound). National Library of Medicine. Available at: [\[Link\]](#)
- Organisation for the Prohibition of Chemical Weapons (OPCW).Annex on Chemicals: Schedule 2.[\[2\]](#) Available at: [\[Link\]](#)[\[3\]](#)
- Organic Syntheses.Synthesis of Phosphoramidates and Thiophosphoramidates. Org. Synth. Coll. Vol. various. (General methodology reference). Available at: [\[Link\]](#)
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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. List of Schedule 2 substances \(CWC\) - Wikipedia \[en.wikipedia.org\]](#)
- [3. Schedule 2 | OPCW \[opcw.org\]](#)
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